

An In-depth Technical Guide to the Synthesis of Pigment Yellow 176

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Compound of Interest

Compound Name: Pigment Yellow 176

CAS No.: 124236-34-6

Cat. No.: B570959

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This technical guide provides a comprehensive overview of the synthesis of C.I. **Pigment Yellow 176** (CAS No. 90268-24-9), a significant disazo pigment. This document details the synthetic pathway, experimental protocols, and key data points relevant to its preparation.

Introduction

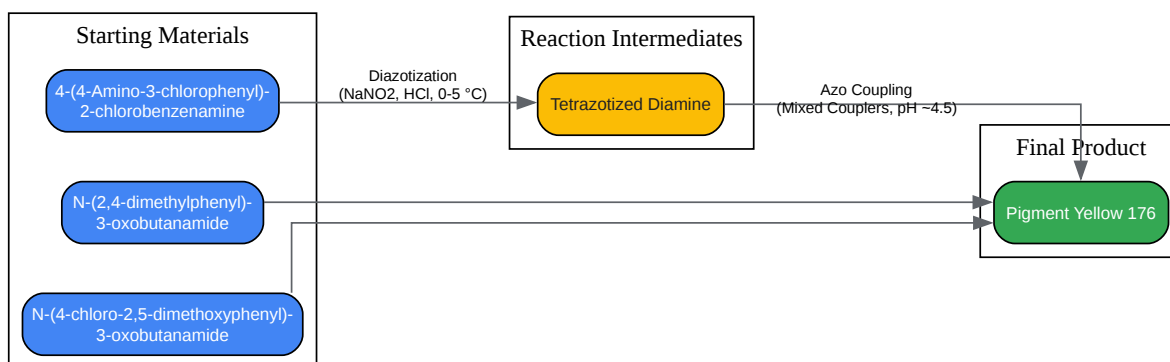
Pigment Yellow 176 is a brilliant yellow diarylide pigment known for its good lightfastness, heat stability, and solvent resistance, making it suitable for applications such as printing inks and coatings.^{[1][2]} Chemically, it is a complex disazo pigment produced through a mixed coupling reaction. This guide will elaborate on the essential chemical transformations and procedural details for its laboratory-scale synthesis.

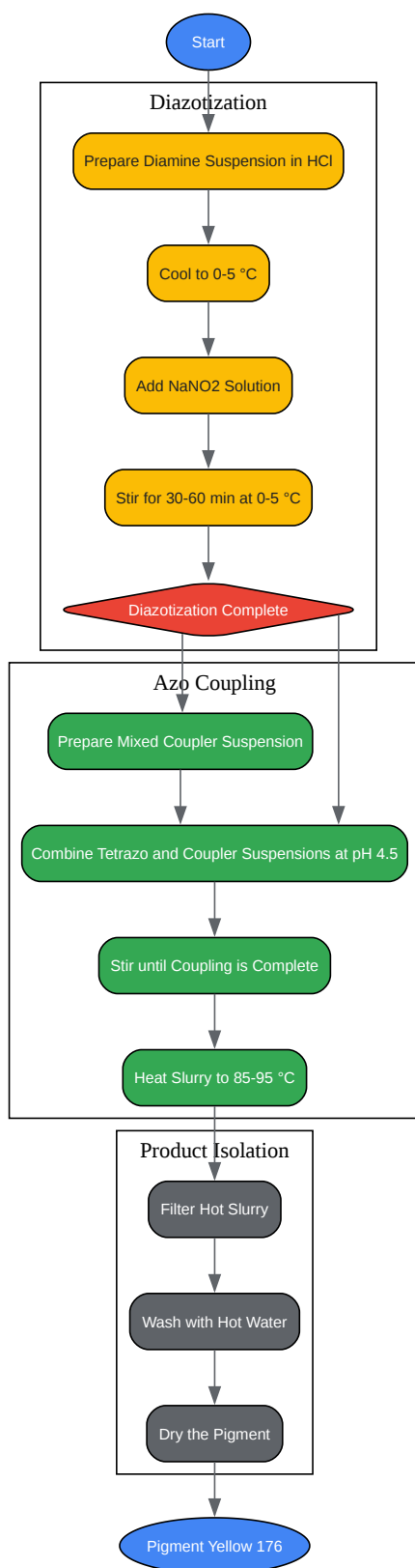
Synthesis Pathway

The synthesis of **Pigment Yellow 176** is a two-step process characteristic of azo pigment production:

- **Diazotization:** The primary aromatic diamine, 4-(4-Amino-3-chlorophenyl)-2-chlorobenzeneamine, undergoes a diazotization reaction to form a tetrazo salt. This reaction is typically carried out in an acidic medium at low temperatures using sodium nitrite.
- **Azo Coupling:** The resulting tetrazo salt is then coupled with a mixture of two different coupling agents: N-(2,4-dimethylphenyl)-3-oxobutanamide and N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide.[3] This mixed coupling results in a solid solution of symmetrical and asymmetrical pigment molecules, which defines the final properties of **Pigment Yellow 176**.[4]

The overall synthesis pathway is depicted in the following diagram:





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References

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